

Akton Insecticide: A Comparative Efficacy Analysis Against Newer Alternatives

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Compound of Interest

Compound Name: **Akton**

Cat. No.: **B1233760**

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A comprehensive review of the organophosphate insecticide **Akton**, benchmarked against modern insecticidal classes in controlling key agricultural and livestock pests. This guide provides an objective comparison of their performance, supported by available experimental data and detailed methodologies.

Introduction

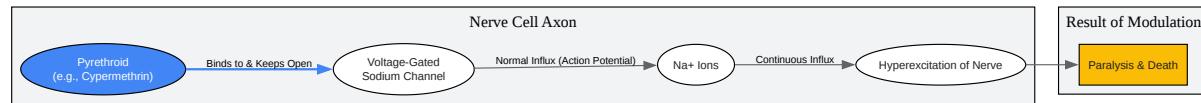
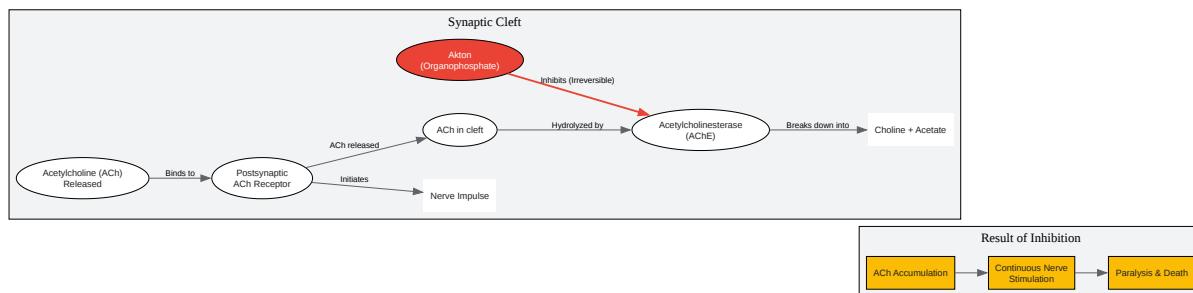
The mid-20th century saw the rise of synthetic organic insecticides, with organophosphates emerging as a cornerstone of pest management in agriculture and animal health. Among these was **Akton**, a promising insecticide from its time, developed to combat a range of economically significant pests. This guide provides a retrospective analysis of **Akton**, comparing its efficacy and mode of action with newer classes of insecticides that have since become prevalent. The comparison focuses on key pests of cotton and cattle, two major sectors where organophosphates were historically widely used. While specific efficacy data for **Akton** is limited in contemporary scientific literature, this guide utilizes data from closely related organophosphates as a proxy to provide a comparative framework.

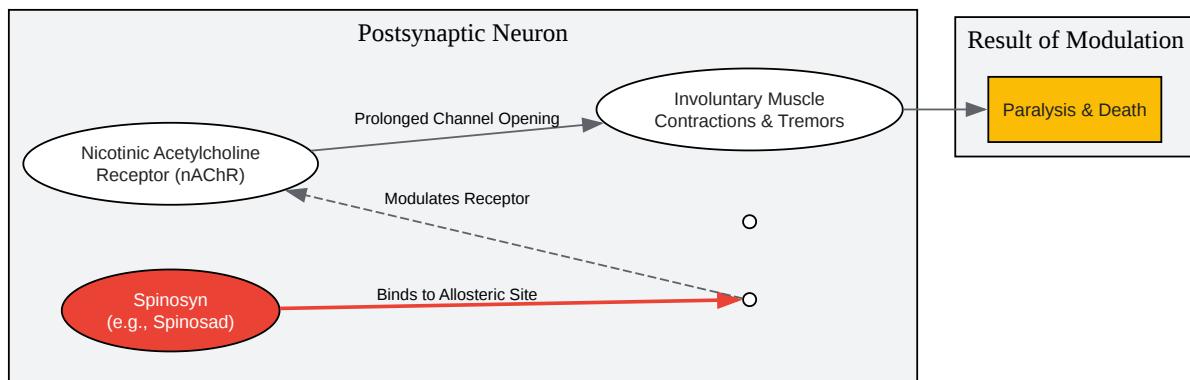
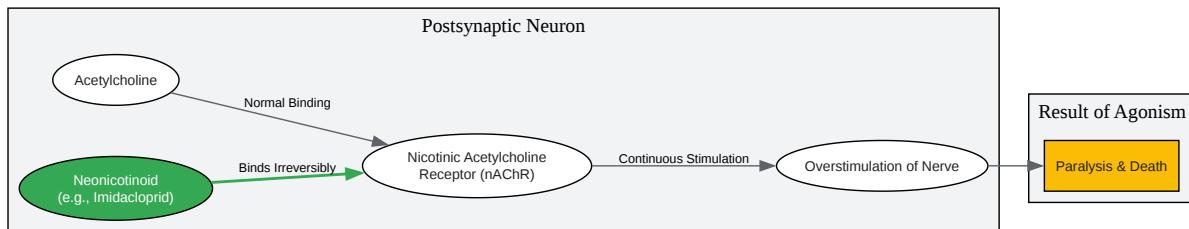
Akton: An Organophosphate Insecticide

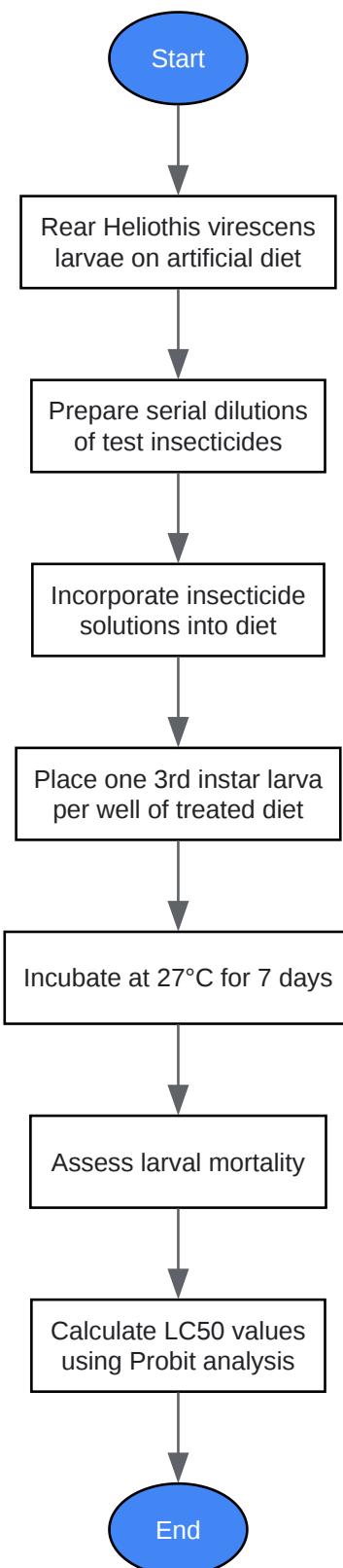
Akton, chemically known as O-(2-Chloro-1-(2,5-dichlorophenyl)vinyl) O,O-diethyl phosphorothioate, is an organophosphate insecticide that was in use between 1965 and 1975. Like other organophosphates, its mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.

Mode of Action: Acetylcholinesterase Inhibition

Organophosphates bind to the active site of acetylcholinesterase, an enzyme crucial for breaking down the neurotransmitter acetylcholine. This irreversible binding, or phosphorylation, leads to the accumulation of acetylcholine in the synaptic cleft, causing continuous nerve stimulation. The result is hyperactivity, tremors, convulsions, paralysis, and ultimately, the death of the insect.





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- To cite this document: BenchChem. [Akton Insecticide: A Comparative Efficacy Analysis Against Newer Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1233760#comparing-the-efficacy-of-akton-with-newer-insecticides>

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